Application Notes and Protocols for In Vitro Assays with Emraclidine

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Compound of Interest

Compound Name:	*Emraclidine*
CAS No.:	*2170722-84-4*
Cat. No.:	*B6248855*

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Introduction

Emraclidine (also known as CVL-231 or PF-06852231) is a potent and selective positive allosteric modulator (PAM) of the muscarinic acetylcholine M4 receptor.[1][2] As a PAM, **Emraclidine** does not activate the M4 receptor directly but enhances the receptor's response to the endogenous agonist, acetylcholine.[1] This selective modulation of the M4 receptor, which is highly expressed in the striatum, offers a targeted approach to indirectly regulate dopamine signaling, a key pathway implicated in the pathophysiology of schizophrenia. By avoiding direct interaction with the orthosteric binding site, which is conserved across muscarinic receptor subtypes, **Emraclidine** achieves high selectivity for the M4 receptor, potentially minimizing the side effects associated with non-selective muscarinic agents.

These application notes provide detailed protocols for key in vitro assays to characterize the pharmacological profile of **Emraclidine** and similar M4 PAMs. The included assays are essential for determining the potency, efficacy, and selectivity of such compounds, providing critical data for drug development programs.

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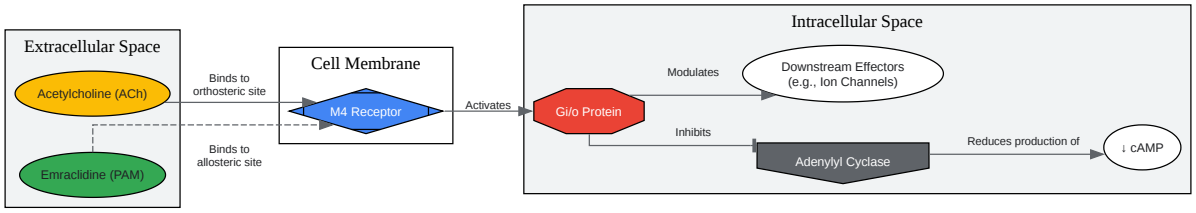
M4 Receptor Signaling Pathway with **Emraclidine** Modulation

The M4 muscarinic receptor is a G-protein coupled receptor (GPCR) that primarily couples to the Gi/o family of G-proteins. Upon activation by acetylcholine, the Gi/o pathway is initiated, leading to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, and modulation of ion channel activity. **Emraclidine**, as a positive allosteric modulator, binds to a distinct site on the M4 receptor, enhancing the affinity and/or efficacy of acetylcholine and potentiating this signaling cascade.



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Caption: M4 receptor signaling pathway modulated by **Emraclidine**.

Quantitative Data Summary

While specific in vitro quantitative data for **Emraclidine** (CVL-231) is not readily available in the public domain, the following tables are structured to present such data once obtained. For illustrative purposes, representative data for a highly selective M4 PAM would be presented as follows.

Table 1: **Emraclidine** Potency in Functional Assays

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Assay Type	Cell Line	Agonist	Parameter	Value
Calcium Mobilization	CHO-K1 cells expressing human M4 and Gqi5	Acetylcholine (EC20)	EC50	Data not available
GTPγS Binding	CHO-K1 cell membranes expressing human M4	Acetylcholine	EC50	Data not available

Table 2: **Emraclidine** Binding Affinity and Selectivity

Radioligand	Preparation	Parameter	Emraclidine	Muscarinic Receptor Subtype Selectivity (Ki, nM)
M4 Ki (nM)	M1			
[3H]-N-Methylscopolamine	CHO-K1 cell membranes expressing human muscarinic receptors	Ki	Data not available	>10,000

Note: The values in the tables above are placeholders. Specific experimental data for **Emraclidine** was not found in the publicly accessible literature at the time of this writing.

Experimental Protocols

Calcium Mobilization Assay

This assay measures the potentiation of acetylcholine-induced intracellular calcium flux by **Emraclidine** in cells co-expressing the M4 receptor and a promiscuous G-protein (e.g., Gqi5)

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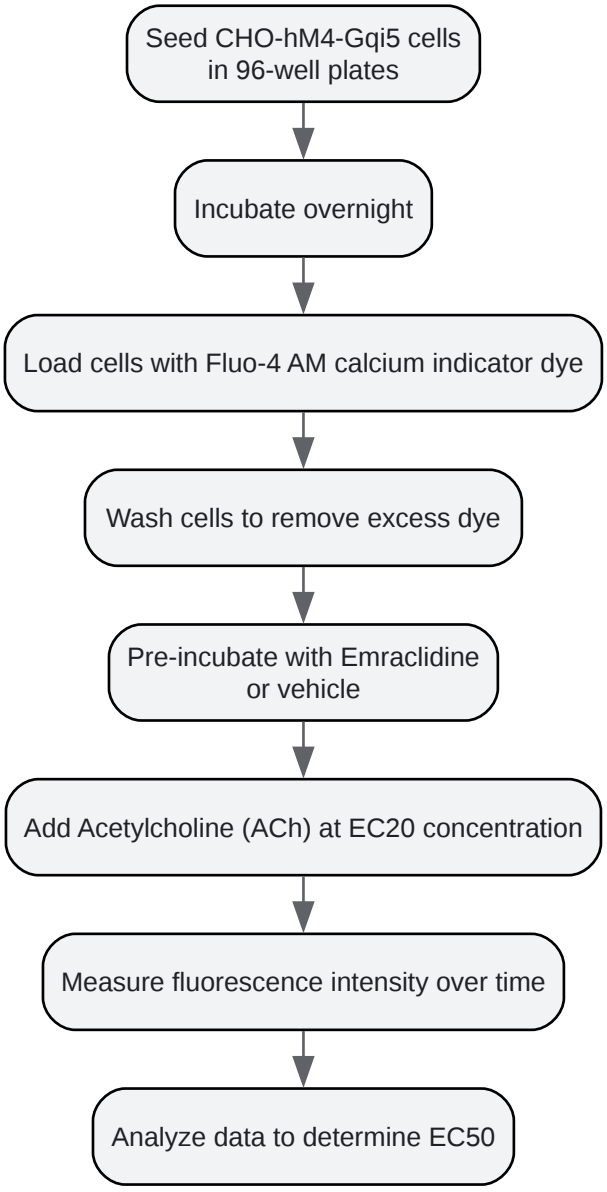
that couples the Gi/o-linked receptor to the calcium signaling pathway.

Experimental Workflow:



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Caption: Workflow for the Calcium Mobilization Assay.

Detailed Protocol:

- Cell Culture:

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- Culture Chinese Hamster Ovary (CHO-K1) cells stably co-expressing the human M4 muscarinic receptor and the chimeric G-protein Gqi5 in appropriate culture medium (e.g., DMEM/F-12 supplemented with 10% FBS, penicillin/streptomycin, and selection antibiotics).
- Seed the cells into black-walled, clear-bottom 96-well plates at a density of 50,000 - 60,000 cells per well and incubate overnight at 37°C in a humidified 5% CO2 incubator.

- Dye Loading:
  - Prepare a loading buffer containing a calcium-sensitive dye, such as Fluo-4 AM (final concentration 2 µM), and Pluronic F-127 (final concentration 0.02%) in Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES.
  - Aspirate the culture medium from the cell plate and add 100 µL of the loading buffer to each well.
  - Incubate the plate for 60 minutes at 37°C.
- Compound Addition and Measurement:
  - Wash the cells twice with 100 µL of HBSS with 20 mM HEPES.
  - Prepare serial dilutions of **Emraclidine** in assay buffer.
  - Add the **Emraclidine** dilutions to the respective wells and incubate for 10-15 minutes at room temperature.
  - Prepare a solution of acetylcholine (ACh) in assay buffer at a concentration that elicits a 20% maximal response (EC20), as predetermined in separate experiments.
  - Place the plate in a fluorescence plate reader (e.g., FLIPR or FlexStation).
  - Initiate fluorescence reading and establish a stable baseline for 10-20 seconds.
  - Add the ACh EC20 solution to all wells and continue to measure the fluorescence intensity for at least 90 seconds.

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- Data Analysis:
  - The response is calculated as the peak fluorescence intensity minus the baseline fluorescence.
  - Normalize the data to the response of a positive control (e.g., a known M4 PAM) or vehicle.
  - Plot the normalized response against the logarithm of the **Emraclidine** concentration and fit the data using a four-parameter logistic equation to determine the EC50 value.

Radioligand Binding Assay

This assay is used to determine the binding affinity (Ki) of **Emraclidine** for the M4 receptor and to assess its selectivity against other muscarinic receptor subtypes. A competition binding format is typically used, where the ability of **Emraclidine** to displace a radiolabeled antagonist (e.g., [3H]-N-Methylscopolamine, [3H]-NMS) is measured.

Experimental Workflow:

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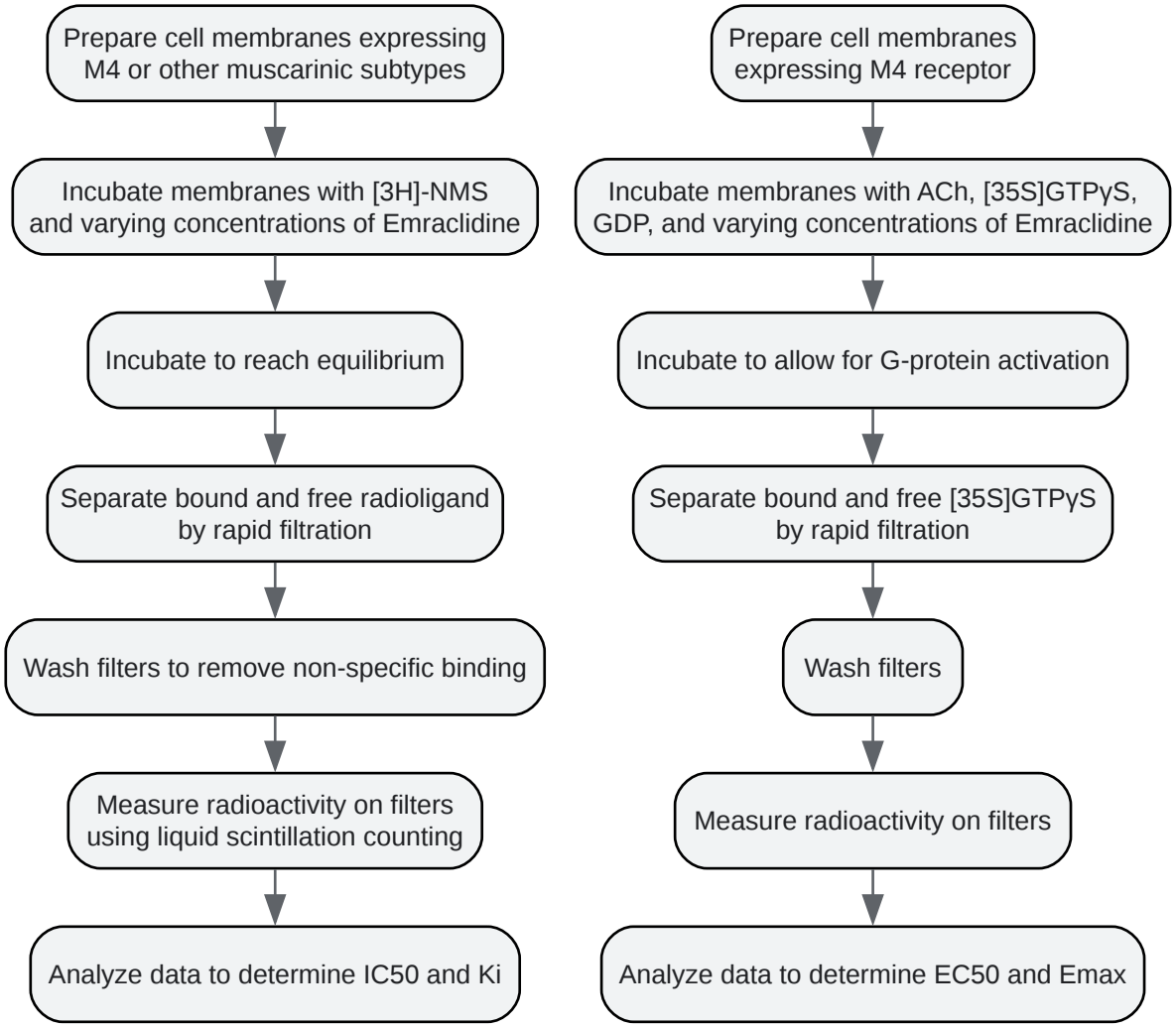

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References

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- 2. Analyzing radioligand binding data - PubMed [pubmed.ncbi.nlm.nih.gov]
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